Technical Guide: Physicochemical Profiling and Bioanalytical Characterization of Monoisononyl Phthalate (MiNP)

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Compound of Interest	
Compound Name:	*rac Mono(3,5,5-trimethylhexyl) Phthalate*
CAS No.:	*297182-83-3*
Cat. No.:	*B1147049*

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Executive Summary

Monoisononyl phthalate (MiNP) represents a critical junction in the metabolic pathway of Diisononyl phthalate (DINP), a high-molecular-weight plasticizer ubiquitous in industrial and pharmaceutical packaging.[1] Unlike simple phthalates, MiNP is not a single structural entity but a complex mixture of C9-branched isomers.[1] This isomeric diversity presents unique challenges in physicochemical characterization, chromatographic separation, and toxicological assessment.

This guide provides a definitive technical reference for MiNP, moving beyond basic data to explore the causal relationships between its chemical structure, analytical behavior, and biological activity. It is designed to support the development of robust, self-validating analytical protocols and accurate toxicological screening assays.[1]

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Part 1: Chemical Constitution and Isomeric Complexity[1]

The Isomer Challenge

MiNP (CAS: 106610-61-1) is the primary hydrolytic metabolite of DINP.[1] Because DINP is synthesized from phthalic anhydride and isononanol (a mixture of C9 branched alcohols), MiNP inherits this isomeric complexity.

- Implication for Analysis: In Liquid Chromatography (LC), MiNP does not elute as a sharp, single peak. Instead, it often presents as a "cluster" or a broad peak containing multiple co-eluting isomers (iso-, anteiso-, and methyl-octyl variants).[1]
- Implication for Toxicology: Different isomers possess varying affinities for nuclear receptors (e.g., PPARs), meaning "MiNP" activity is actually an aggregate of its constituent isomers.

Core Physicochemical Data

The following parameters are essential for method development (MD) and ADME prediction.

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Property	Value / Characteristic	Technical Context
Molecular Formula	$C_{17}H_{24}O_4$	
Molecular Weight	292.37 g/mol	Precursor ion $[M-H]^-$ ≈ m/z 291.2
LogP (Octanol/Water)	~5.6 (Estimated)	Highly lipophilic; requires high % organic solvent for elution.[1] Prone to adsorption on plastic labware.
pKa (Acid Dissociation)	~3.7	Behaves as a weak acid (carboxylic moiety). Ionized at physiological pH (7.4) and in typical LC-MS mobile phases (pH > 4.5).
Solubility	< 1 mg/L (Water)	Virtually insoluble in water. Soluble in ACN, MeOH, MTBE.
Physical State	Viscous Liquid / Low-melting Solid	Handling requires precise weighing; often supplied as solution standards to prevent loss.[1]

Part 2: Biotransformation and Metabolic Kinetics[1]

Understanding the metabolic fate of MiNP is crucial for selecting the correct biomarker. While MiNP is the direct metabolite of DINP, it is rapidly oxidized.

Metabolic Pathway[1]

- Phase I (Hydrolysis): DINP is hydrolyzed by lipases (pancreatic/hepatic) to MiNP.
- Phase I (Oxidation): MiNP undergoes ω-oxidation and (ω-1)-oxidation to form secondary metabolites:
  - OH-MiNP: Hydroxy-monoisononyl phthalate.[1]

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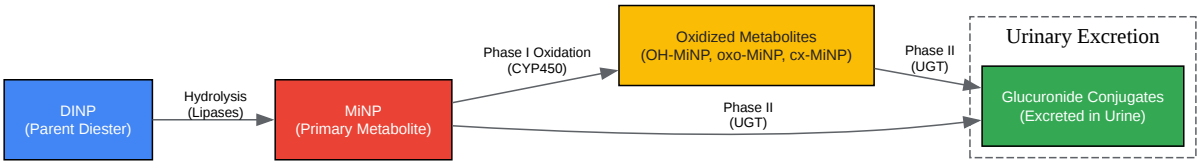
- oxo-MiNP: Oxo-monoisononyl phthalate.[1]
- cx-MiNP: Carboxy-monoisononyl phthalate.

- Phase II (Conjugation): These metabolites are glucuronidated to facilitate urinary excretion.

> *Critical Insight: In human biomonitoring, oxidized metabolites (OH-MiNP, cx-MiNP) are often present at 5-10x higher concentrations than MiNP itself.[1] However, MiNP remains the primary target for in vitro toxicological screening.*

Pathway Visualization

Figure 1: Metabolic cascade of DINP demonstrating the transient nature of MiNP and the formation of stable oxidative biomarkers.[1]



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Part 3: Toxicological Mechanisms[1]

PPAR Activation

MiNP acts as a Peroxisome Proliferator-Activated Receptor (PPAR) agonist.[1][2] This mechanism is relevant for drug development when assessing off-target effects of plasticizers leached from packaging.[1]

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- PPARα (Alpha): MiNP activates PPARα, leading to peroxisome proliferation and lipid metabolism alteration. Rodents are significantly more sensitive to this effect than humans.
- PPARγ (Gamma): Weak activation observed, potentially linked to adipogenesis and metabolic disruption.

Endocrine Disruption

Like other phthalates, MiNP exhibits anti-androgenic potential, though generally lower potency than DEHP. It interferes with fetal testicular testosterone production in rat models.

Part 4: Analytical Methodologies (LC-MS/MS)

This section details a self-validating protocol for the quantification of MiNP in biological matrices (Urine/Plasma).

Sample Preparation (Enzymatic Deconjugation)

Since MiNP is excreted largely as a glucuronide, total MiNP measurement requires hydrolysis.

- Aliquot: 200 µL Urine.
- Buffer: Add 200 µL Ammonium Acetate (1M, pH 6.5). Why? Optimal pH for β-glucuronidase.
- Enzyme: Add 20 µL β-glucuronidase (E. coli or Helix pomatia). Incubate at 37°C for 90 mins.
- Stop: Add 20 µL Glacial Acetic Acid.

Solid Phase Extraction (SPE)

Direct injection is discouraged due to matrix suppression.

- Cartridge: Polymeric Reversed-Phase (e.g., Strata-X or Oasis HLB).[1]
- Condition: 1 mL MeOH -> 1 mL Water.[1]
- Load: Hydrolyzed sample.
- Wash: 1 mL 5% MeOH in Water. Removes salts/polar interferences.

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- Elute: 1 mL ACN.
- Reconstitute: Evaporate to dryness; reconstitute in 100 µL Mobile Phase Initial Conditions.

LC-MS/MS Parameters[1]

- Column: Phenyl-Hexyl (100 x 2.1 mm, 2.6 µm). Reason: Superior separation of aromatic isomers compared to C18.
- Mobile Phase A: 0.1% Acetic Acid in Water.
- Mobile Phase B: 0.1% Acetic Acid in Acetonitrile.
- Gradient: Start 40% B, ramp to 95% B over 8 mins.
- MS Source: ESI Negative Mode.

MRM Transitions (Quantification Table):

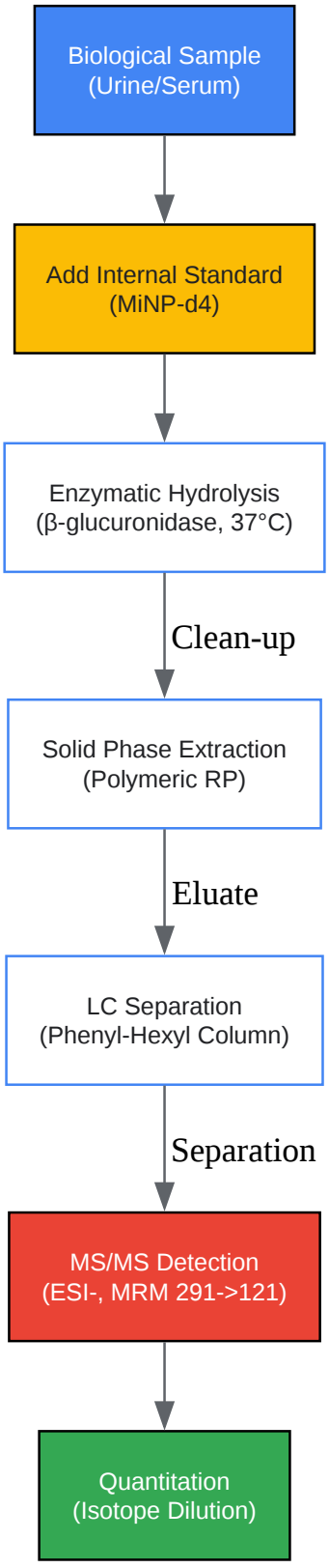
Analyte	Precursor (Q1)	Product (Q3)	CE (eV)	Role
MiNP	291.2	121.0	-25	Quantifier (Phthalate Anhydride)
MiNP	291.2	77.0	-40	Qualifier (Phenyl ring)
MiNP-d4	295.2	125.0	-25	Internal Standard

> *Self-Validating Logic: The use of MiNP-d4 is non-negotiable. It corrects for the specific ionization suppression caused by the urine matrix at the high retention time of MiNP.*

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Analytical Workflow Diagram

Figure 2: Step-by-step workflow for the rigorous quantification of MiNP from biological samples.



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